

8-bromo-5H-pyrido[4,3-b]indole safety data sheet and handling

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Compound of Interest

Compound Name: 8-bromo-5H-pyrido[4,3-b]indole

Cat. No.: B3198528

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An In-depth Technical Guide to the Safe Handling of 8-bromo-5H-pyrido[4,3-b]indole

This document provides a comprehensive technical guide for the safe handling of **8-bromo-5H-pyrido[4,3-b]indole** (CAS 1015460-56-6). It is intended for researchers, scientists, and drug development professionals who may work with this compound. The guidance herein is synthesized from an analysis of its chemical structure, data from close structural analogs, and established principles of laboratory safety for bioactive small molecules.

A critical point of order for all personnel is the current absence of a publicly available, official Safety Data Sheet (SDS) specifically for **8-bromo-5H-pyrido[4,3-b]indole**. This data gap necessitates a conservative, risk-based approach. The safety protocols and hazard assessments detailed in this guide are therefore extrapolated from available data on the isomeric 7-bromo-5H-pyrido[4,3-b]indole and the parent β -carboline compound, Norharmane. This methodology is scientifically justified due to the shared heterocyclic aromatic amine core, which is known to confer biological activity, and the presence of a bromine substituent, which can influence metabolic stability and reactivity.

Compound Profile and Anticipated Hazard Landscape

8-bromo-5H-pyrido[4,3-b]indole belongs to the β -carboline class of compounds, a scaffold known for a wide range of biological activities. Its potential to inhibit key metabolic enzymes,

such as cytochrome P450s, underscores its presumptive bioactivity and dictates that it must be handled as a potentially hazardous substance until proven otherwise.[1]

Table 1: Chemical Identity

Parameter	Value
Compound Name	8-bromo-5H-pyrido[4,3-b]indole
CAS Number	1015460-56-6
Molecular Formula	C ₁₁ H ₇ BrN ₂
Molecular Weight	247.09 g/mol

| Physical Form | Solid |

Based on data from its analogs, a presumed hazard profile has been constructed in line with the Globally Harmonized System (GHS).[2][3][4]

Table 2: Presumed GHS Hazard Profile | Category | Information | | :--- | :--- | | Signal Word | Warning | | Pictogram |

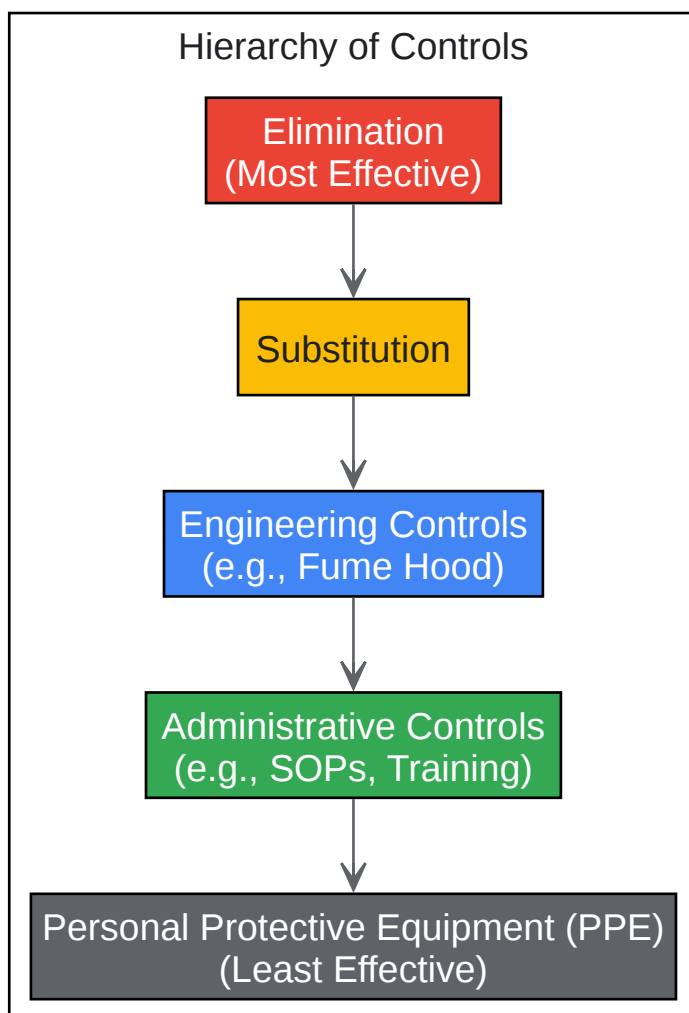
| | Hazard Statements | H302: Harmful if swallowed. H315: Causes skin irritation. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H335: May cause respiratory irritation. | | Precautionary Codes | P261, P264, P280, P302+P352, P305+P351+P338 |

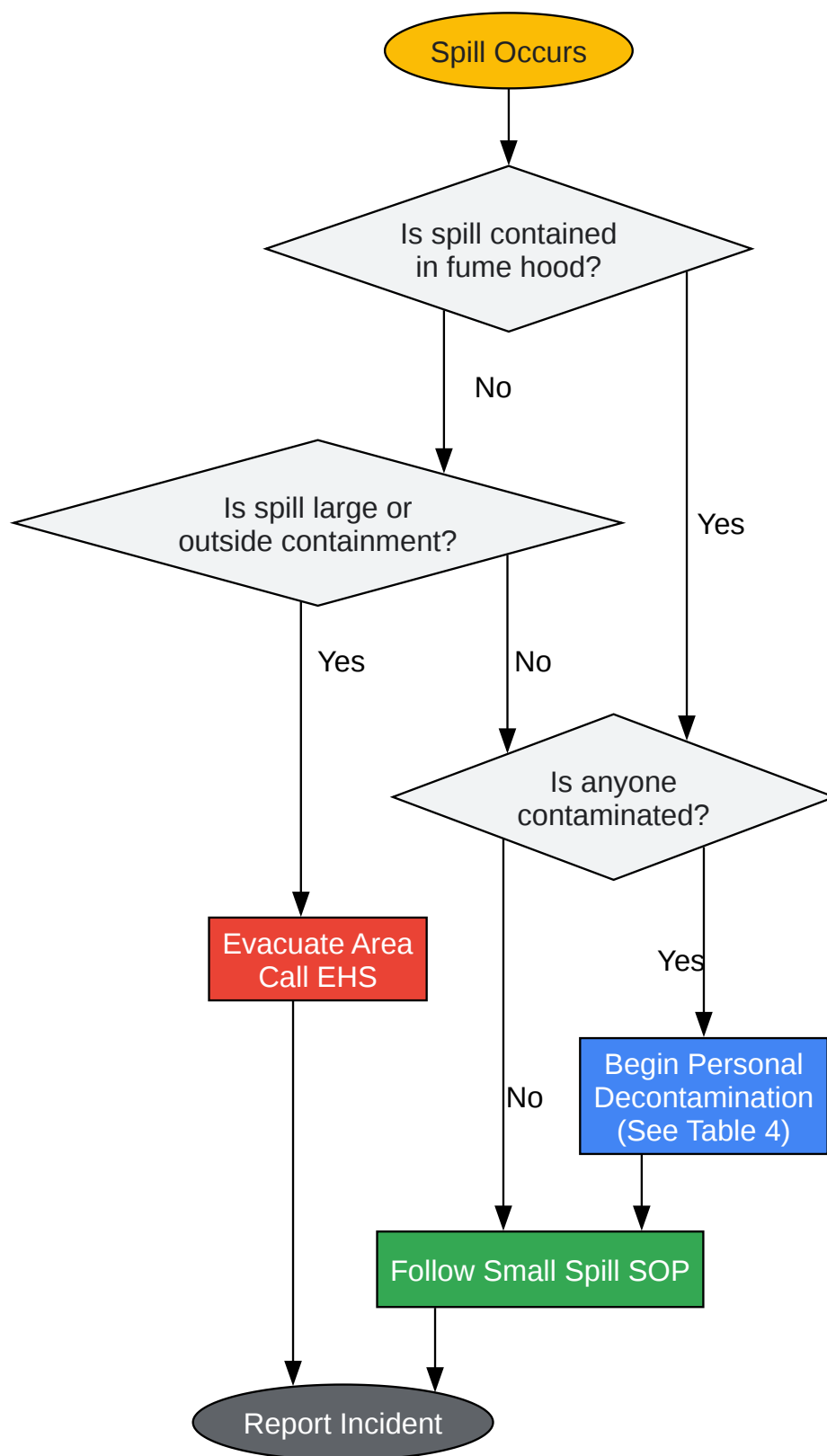
The causality behind this hazard profile is rooted in the nature of heterocyclic aromatic amines (HAAs). These compounds are often metabolically activated and can interact with biological systems.[5][6] The potential for **8-bromo-5H-pyrido[4,3-b]indole** to inhibit cytochrome P450 enzymes is a significant mechanistic flag for caution, as this demonstrates a direct interaction with critical biological pathways that could lead to drug-drug interactions or unforeseen toxicological effects.[7][8][9]

A Risk-Based Framework: The Hierarchy of Controls

Effective laboratory safety is not merely about personal protective equipment (PPE); it is a systematic process of risk mitigation. The "Hierarchy of Controls" is the established framework

for this process. For a specific research compound where elimination and substitution are not viable options, our focus must be on the subsequent three levels: Engineering Controls, Administrative Controls, and PPE.





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Caption: Decision workflow for spill response.

Exposure Response

Table 4: First Aid Measures for Exposure

Exposure Route	Action
Skin Contact	Immediately remove contaminated clothing. Wash affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists or develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.

| Ingestion | Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

References

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